

6-Isopropylindole density 1.047 g/cm³

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-Isopropylindole

CAS No.: 32996-24-0

Cat. No.: S1913588

Get Quote

Core Chemical and Physical Data

The table below summarizes the key identified properties of **6-Isopropylindole** (CAS 32996-24-0). Please note that some values are predicted and should be verified experimentally.

Property	Value	Status / Notes
CAS Number	32996-24-0	-
Molecular Formula	C ₁₁ H ₁₃ N	-
Molecular Weight	159.23 g/mol	-
Density	1.047 ± 0.06 g/cm ³	Predicted [1]
Melting Point	36-40 °C	Literature value [1] [2]
Boiling Point	281.3 ± 9.0 °C	Predicted [1]
pKa	17.28 ± 0.30	Predicted [1]
Form	Low-Melting Solid	Appears as light orange to light red [1]
Storage	Room temperature, dry, sealed [3]	Alternatively, under inert gas at 2-8°C [4]

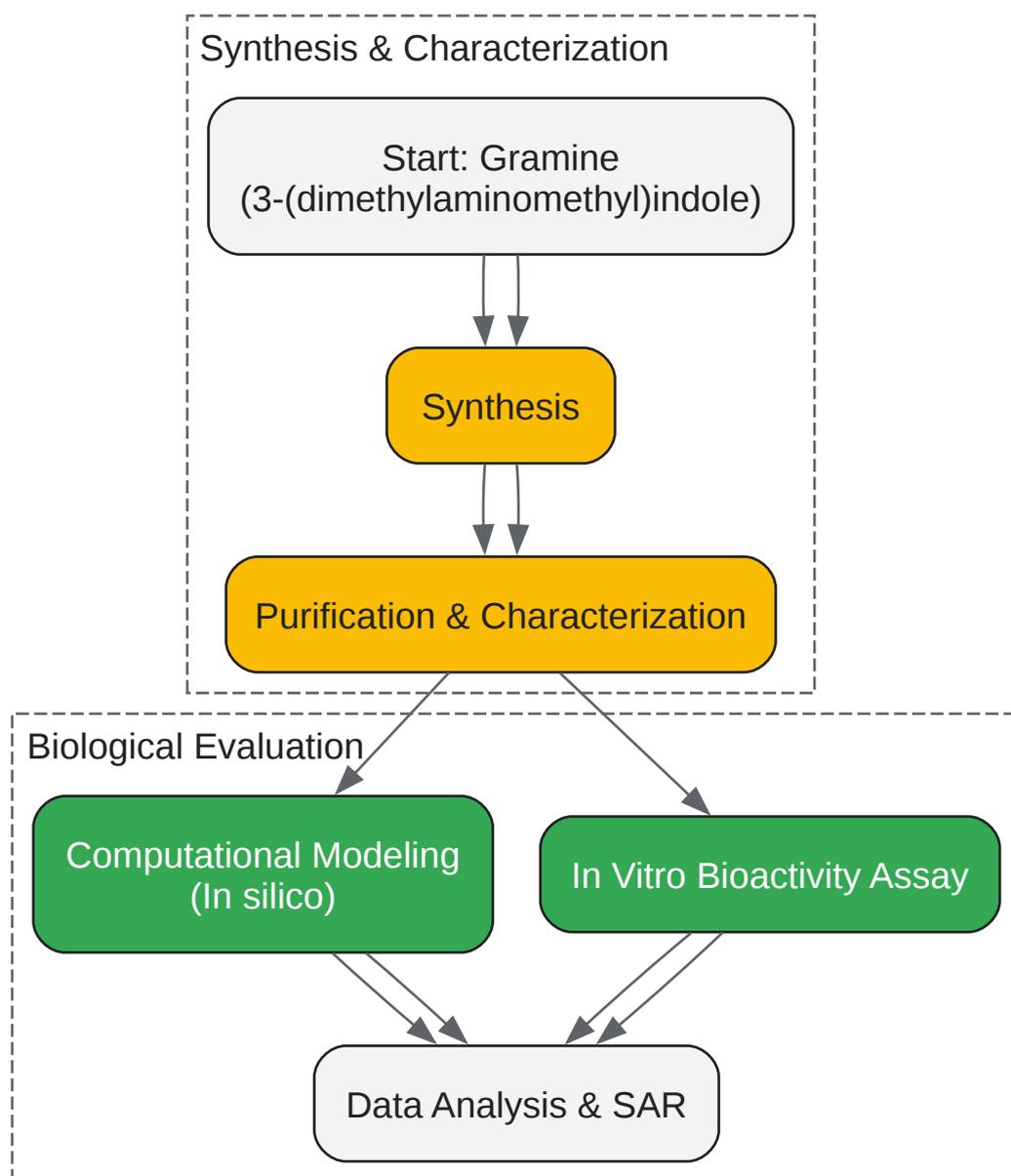
Applications and Research Context

6-Isopropylindole serves primarily as a **building block in synthetic organic chemistry**, particularly for constructing more complex, biologically active molecules [3].

- **Drug Discovery Scaffold:** The indole nucleus is a "privileged scaffold" in medicinal chemistry due to its presence in many natural products and drugs, and its ability to interact with diverse biological targets [5] [6]. It is a key structure in developing treatments for conditions like Alzheimer's, Parkinson's, cancer, and diabetes [5] [6].
- **Specific Applications:**
 - **Neuroscience and Psychiatry Research:** It is used in synthesizing intermediates for **serotonin receptor ligands**, contributing to potential antidepressants and anxiolytics [3].
 - **Oncology Research:** The compound is explored in designing **kinase inhibitors** for cancer research, as the lipophilic isopropyl group may enhance cell membrane permeability [3].
 - **Molecular Hybrids:** Recent research focuses on creating hybrids, such as **indole-pyrazole hybrids**, which show significant **cytoprotective effects** on human cells under oxidative stress, a key factor in chronic diseases and drug development [7] [8].

Experimental Workflow for Indole-Based Hybrid Synthesis

While a specific step-by-step protocol for **6-Isopropylindole** is not provided, recent research into indole-pyrazole hybrids offers insight into a generalizable experimental workflow. The following diagram illustrates the key stages from synthesis to biological evaluation.



[Click to download full resolution via product page](#)

Workflow Description:

- **Synthesis:** The process often starts with **gramine**. The reaction involves heating gramine with a substituted pyrazole in toluene for 9-20 hours. The dimethylamine group in gramine acts as a good leaving group, facilitating the attachment of the new moiety [7] [8].
- **Purification & Characterization:** The crude products are purified using techniques like column chromatography. The structures are confirmed using spectroscopic methods (**¹H NMR, ¹³C NMR**) and, where possible, **X-ray crystallography** for unambiguous confirmation [7] [8].

- **Computational Modeling (In silico):** Early-stage assessment includes predicting physicochemical parameters and estimating the compound's affinity for specific enzyme targets (e.g., myeloperoxidase, cyclooxygenase-2) via **molecular docking** studies [7] [8].
- **In Vitro Bioactivity Assay:** The compounds are evaluated for biological effects. A common test is the **hemolysis and cytoprotection assay on human erythrocytes** (red blood cells) to determine if the compound damages cell membranes or protects them from oxidative stress [7] [8].

Research and Development Considerations

- **The Indole Scaffold is Versatile:** The broad activity of indole derivatives stems from their ability to serve as both hydrogen bond donors and acceptors, allowing them to interact effectively with various enzymes and receptors [5] [6].
- **Molecular Hybridization is a Key Strategy:** Combining the indole scaffold with other pharmacophores, like pyrazole or imidazole, is an established strategy to enhance efficacy, selectivity, and to create multi-targeting ligands [7] [6] [8].
- **Addressing Solubility:** Many novel drug candidates suffer from poor solubility. Techniques like forming **Amorphous Solid Dispersions (ASDs)** in polymeric matrices (e.g., PNIPA hydrogels) are being actively researched to enhance solubility, dissolution rate, and bioavailability [9].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 6-ISOPROPYLINDOLE 97 | 32996-24-0 [chemicalbook.com]
2. 6-Isopropylindole 97 32996-24-0 [sigmaaldrich.com]
3. 6-Isopropyl indole [myskinrecipes.com]
4. 57817-04-6(1H-Indole,7-(1-methylethyl)-(9Cl)) Product Description [chemicalbook.com]
5. Indole-Based Compounds in the Development of Anti ... [pmc.ncbi.nlm.nih.gov]
6. Synthetic approaches, emerging applications, and ... [link.springer.com]
7. Indole–Pyrazole Hybrids: Synthesis, Structure, and ... [pmc.ncbi.nlm.nih.gov]

8. Indole–Pyrazole Hybrids: Synthesis, Structure, and ... [mdpi.com]

9. Anomalous release of indoles from amorphous solid ... [link.springer.com]

To cite this document: Smolecule. [6-Isopropylindole density 1.047 g/cm³]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1913588#6-isopropylindole-density-1-047-g-cm3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com